

Ceralasertib Formate Stock Solution Stability: Technical Support Center

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Compound of Interest

Compound Name: Ceralasertib formate

Cat. No.: B15293697

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This technical support center provides guidance and troubleshooting for researchers, scientists, and drug development professionals working with **Ceralasertib formate** stock solutions. The information aims to ensure the stability and integrity of the compound throughout experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent and concentration for preparing **Ceralasertib formate** stock solutions?

A1: The most commonly recommended solvent for preparing **Ceralasertib formate** stock solutions for in vitro use is dimethyl sulfoxide (DMSO).^{[1][2]} It is crucial to use newly opened or anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly reduce the solubility of **Ceralasertib formate**.^{[1][3]} For in vivo studies, various solvent systems can be used, including combinations of DMSO, PEG300, Tween-80, and saline or corn oil.^{[2][4]} The optimal solvent will depend on the specific experimental requirements.

Q2: What are the recommended storage conditions and duration for **Ceralasertib formate** stock solutions?

A2: For long-term stability, it is recommended to aliquot the **Ceralasertib formate** stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^[1] Store these aliquots at -80°C for up to one year or at -20°C for up to six months.^{[1][2]}

Q3: My **Ceralasertib formate** powder will not fully dissolve in DMSO. What should I do?

A3: Difficulty in dissolving **Ceralasertib formate** in DMSO can be due to several factors. Firstly, ensure you are using a high-purity, anhydrous grade of DMSO, as moisture can impede solubility.[1][3] Gentle warming and vortexing or sonication can also aid in dissolution.[2][4] If solubility issues persist, you may be exceeding the solubility limit. Please refer to the manufacturer's datasheet for the maximum solubility concentration.

Q4: I observed precipitation in my **Ceralasertib formate** stock solution after storage. What could be the cause and how can I resolve it?

A4: Precipitation upon storage can occur due to several reasons. The most common is the stock solution being stored at a concentration above its solubility limit at that particular temperature. Another potential cause is the absorption of atmospheric moisture into the DMSO stock, which can reduce the solubility of the compound. To resolve this, you can try gently warming the solution and vortexing to redissolve the precipitate. To prevent this, ensure the stock concentration is appropriate for the storage temperature and always use anhydrous DMSO in tightly sealed vials.

Q5: What are the potential degradation pathways for **Ceralasertib formate** in solution?

A5: Ceralasertib contains a sulfonamide functional group. Sulfonamides can be susceptible to hydrolysis, which is the cleavage of a chemical bond by water. This reaction can be catalyzed by acidic or basic conditions. Therefore, it is important to control the pH and minimize exposure to water during preparation and storage.

Troubleshooting Guide: Ceralasertib Formate Stock Solution Instability

This guide addresses common issues related to the stability of **Ceralasertib formate** stock solutions.

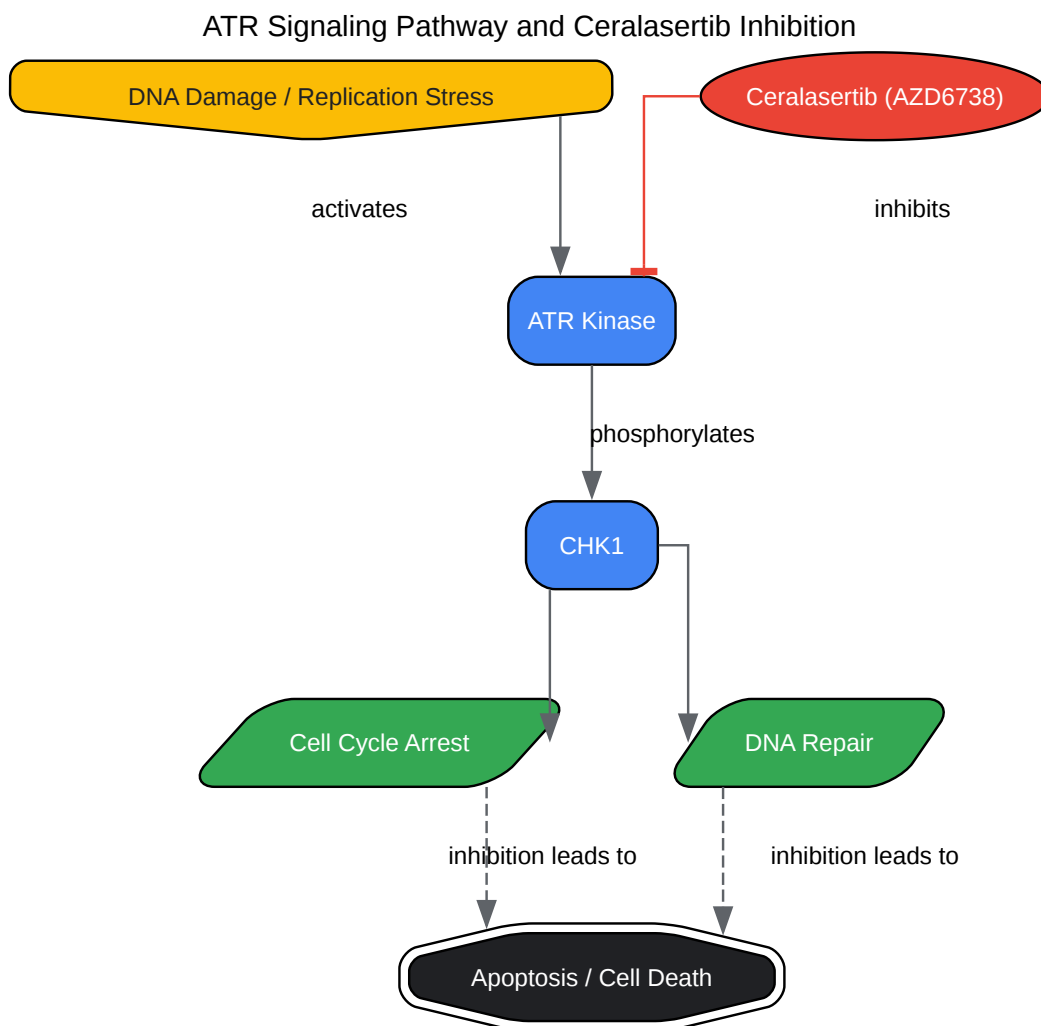
Problem	Potential Cause	Recommended Action
Reduced Potency or Inconsistent Results	Degradation of Ceralasertib formate in the stock solution.	<ul style="list-style-type: none">- Prepare fresh stock solutions: If degradation is suspected, it is best to prepare a fresh stock solution from powder.- Verify storage conditions: Ensure stock solutions are stored at the correct temperature (-80°C or -20°C) and protected from light.- Use anhydrous solvent: Always use high-purity, anhydrous DMSO to minimize water content.
Precipitate Formation During Storage	<ul style="list-style-type: none">- The concentration of the stock solution is too high for the storage temperature.- Moisture has been introduced into the stock solution.	<ul style="list-style-type: none">- Gently warm and vortex: Before use, allow the vial to equilibrate to room temperature and gently warm and vortex to ensure any precipitate is redissolved.- Prepare a more dilute stock solution: If precipitation is a recurring issue, consider preparing a slightly more dilute stock solution.- Ensure proper sealing: Use vials with tight-fitting caps to prevent moisture absorption.
Color Change of the Stock Solution	Potential oxidation or degradation of the compound.	<ul style="list-style-type: none">- Discard the solution: A noticeable color change is an indicator of potential chemical instability. It is recommended to discard the solution and prepare a fresh stock.- Store under inert gas: For highly sensitive applications, consider overlaying the stock solution

with an inert gas like argon or nitrogen before sealing and storing.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Ceralasertib Formate** Stock Solution in DMSO

- Materials:
 - **Ceralasertib formate** powder
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or vials
 - Calibrated analytical balance
 - Vortex mixer
 - Sonicator (optional)
- Procedure:
 1. Allow the **Ceralasertib formate** powder vial to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
 2. Weigh the desired amount of **Ceralasertib formate** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution (Molecular Weight of formate salt: 458.54 g/mol), weigh out 4.5854 mg.
 3. Transfer the powder to a sterile amber vial.
 4. Add the calculated volume of anhydrous DMSO.
 5. Vortex the solution until the powder is completely dissolved. If necessary, use a sonicator for a short period to aid dissolution.



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Caption: Ceralasertib inhibits the ATR signaling pathway, leading to apoptosis.

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